

Technical Support Center: Synthesis of 2-Chloro-6-fluorophenethylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-6-fluorophenethylamine

CAS No.: 149488-93-7

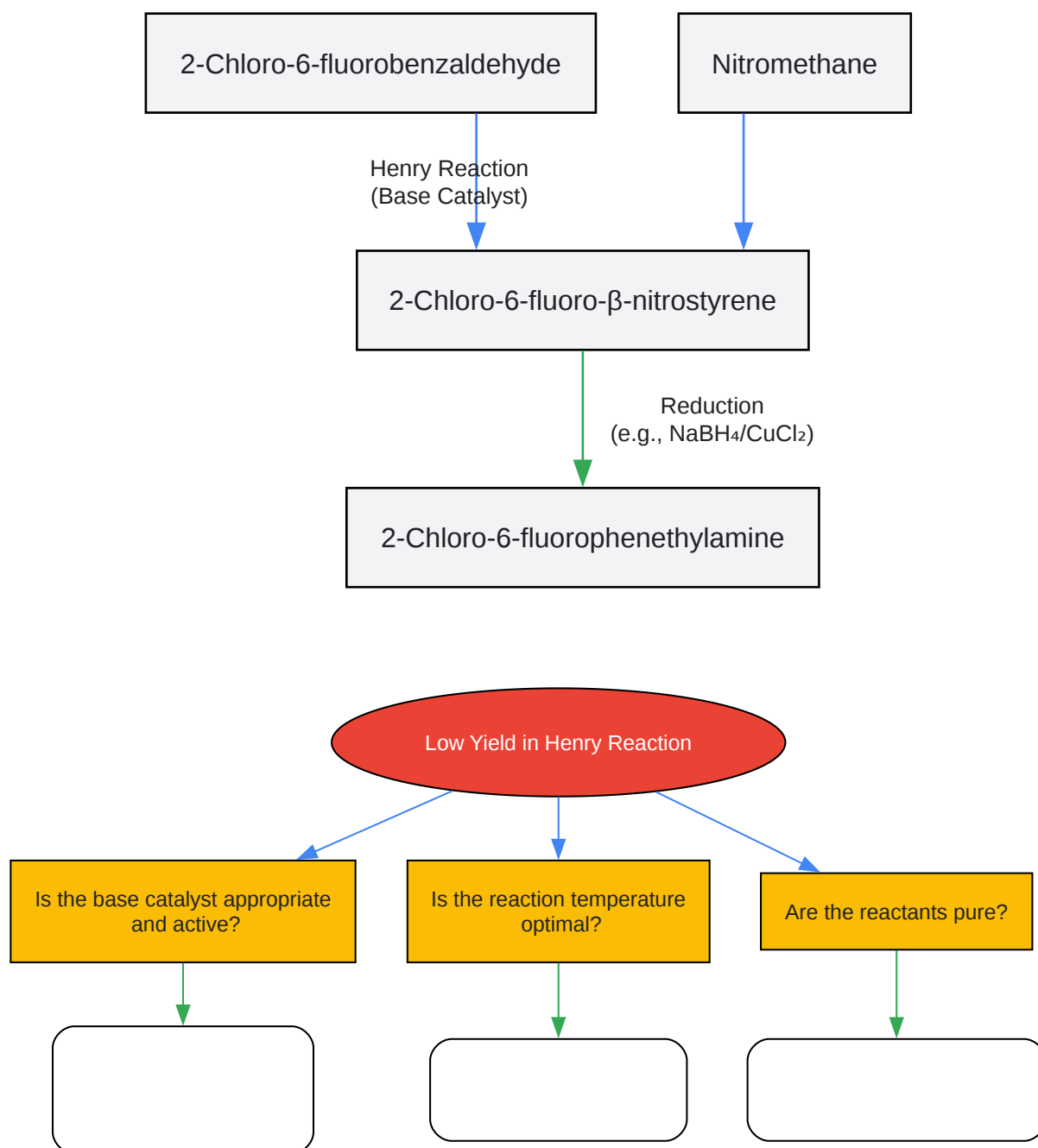
Cat. No.: B123407

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the synthesis of **2-Chloro-6-fluorophenethylamine**. The information is tailored for researchers, scientists, and professionals in drug development.

Overall Synthesis Workflow

The synthesis of **2-Chloro-6-fluorophenethylamine** is typically achieved through a three-step process starting from 2-Chloro-6-fluorobenzaldehyde. This involves a Henry reaction to form the corresponding β -nitrostyrene, followed by the reduction of both the nitro group and the alkene to yield the target phenethylamine.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Support Center: Synthesis of 2-Chloro-6-fluorophenethylamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123407/docs#technical-support-center-synthesis-of-2-chloro-6-fluorophenethylamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)